

BAPTA-AM: A Technical Guide for Calcium Signaling Studies

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Compound of Interest

Compound Name: *Bapta tetraethyl ester*

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This in-depth technical guide provides a comprehensive overview of BAPTA-AM (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid, acetoxymethyl ester), a cornerstone tool for the investigation of intracellular calcium signaling. This document details its mechanism of action, chemical and physical properties, and provides detailed protocols for its application in cellular and tissue-based experiments. Furthermore, it presents key signaling pathways and experimental workflows in a clear, visual format to facilitate understanding and experimental design.

Core Principles of BAPTA-AM

BAPTA-AM is a cell-permeant analog of the potent and selective calcium chelator, BAPTA.^[1] Its lipophilic acetoxymethyl (AM) ester groups are crucial for its function, allowing it to readily cross the plasma membrane of live cells.^{[1][2]} Once inside the cell, ubiquitous intracellular esterases cleave these AM groups, trapping the now membrane-impermeant, active form of BAPTA within the cytoplasm.^{[1][3]} In this active state, BAPTA exhibits a high affinity and selectivity for calcium ions (Ca^{2+}), effectively buffering intracellular calcium concentrations.^[1] This allows researchers to probe the fundamental role of calcium in a vast array of cellular processes, from neurotransmission and muscle contraction to apoptosis and gene expression.^[3]

One of the key advantages of BAPTA over other chelators like EGTA is its relative insensitivity to pH changes within the physiological range.^{[4][5]} Additionally, BAPTA binds and releases

calcium ions approximately 50 to 400 times faster than EGTA, making it particularly effective for studying rapid calcium transients.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data

The following tables summarize the key quantitative properties of BAPTA-AM and its active form, BAPTA.

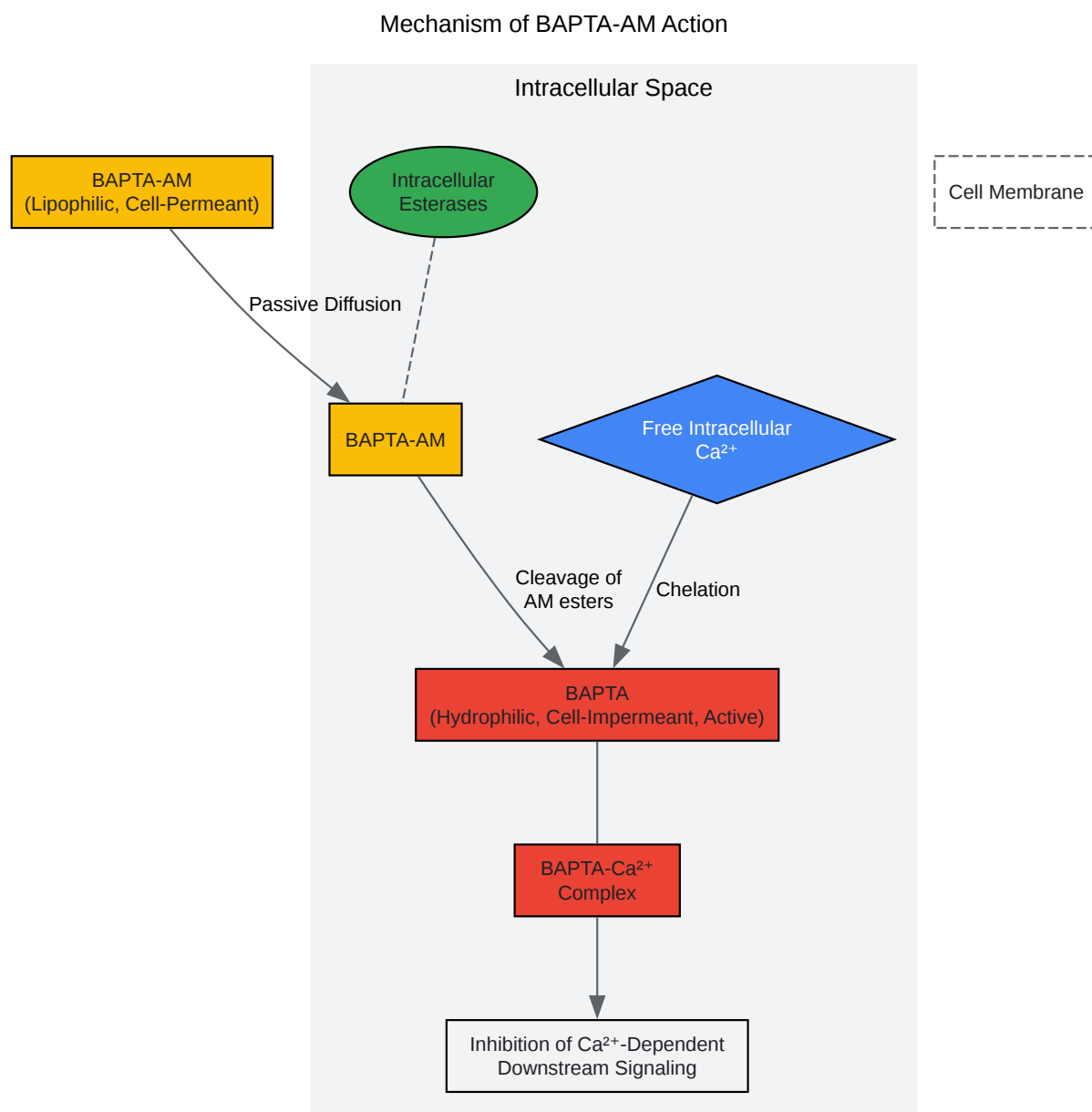
Property	Value	References
Chemical Formula	C ₃₄ H ₄₀ N ₂ O ₁₈	[6] [7]
Molecular Weight	764.68 g/mol	[3] [6]
CAS Number	126150-97-8	[6] [7] [8]
Purity	>95%	[6] [9]
Solubility	Soluble in DMSO (>16.3 mg/mL) and DMF; insoluble in water.	[7] [10]
Storage	Store at -20°C, protected from light and moisture. Stock solutions in DMSO can be stored for several months at -20°C.	[3] [10]

Parameter	Value	Notes	References
Kd for Ca ²⁺ (BAPTA)	~110 nM - 160 nM (in the absence of Mg ²⁺)	The dissociation constant (Kd) can vary with experimental conditions such as pH, temperature, and ionic strength. A lower Kd indicates higher affinity.	[4] [5] [8] [10]
Selectivity for Ca ²⁺ over Mg ²⁺	High (10 ⁵ -fold)	This high selectivity is critical given the much higher intracellular concentration of magnesium compared to calcium.	[4] [5]
Ca ²⁺ On-Rate (kon)	~4.0 x 10 ⁸ M ⁻¹ s ⁻¹	Significantly faster than EGTA, allowing for the effective buffering of rapid and localized calcium signals.	[5]
Ca ²⁺ Off-Rate (koff)	Fast	Contributes to its ability to rapidly buffer calcium transients.	[5]
Typical Loading Concentration (BAPTA-AM)	1-100 µM (commonly 1-10 µM)	The optimal concentration should be determined empirically for each cell type and experimental question.	[1] [4] [10]
Typical Incubation Time	20-120 minutes	Highly dependent on the cell type and	[11]

		experimental conditions.
De-esterification Time	~30 minutes	An additional incubation period after loading to ensure complete cleavage of the AM esters by intracellular esterases. [1] [11]
Absorption Maxima (BAPTA)	Free: 254 nm; Complexed with Ca ²⁺ : 274 nm	This spectral shift upon calcium binding allows BAPTA to be used as a calcium indicator, although this is not its primary application. [8] [10]
Emission Maxima (BAPTA)	363 nm (free and complexed)	The emission maximum does not shift upon calcium binding. [8]

Mechanism of Action and Experimental Workflow

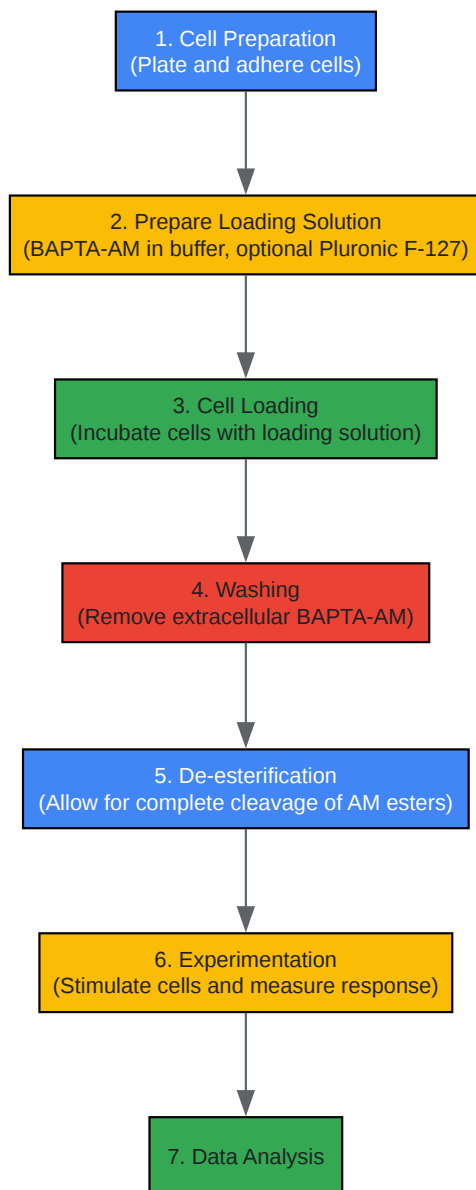
The following diagrams illustrate the mechanism of BAPTA-AM action and a typical experimental workflow for its use in calcium signaling studies.

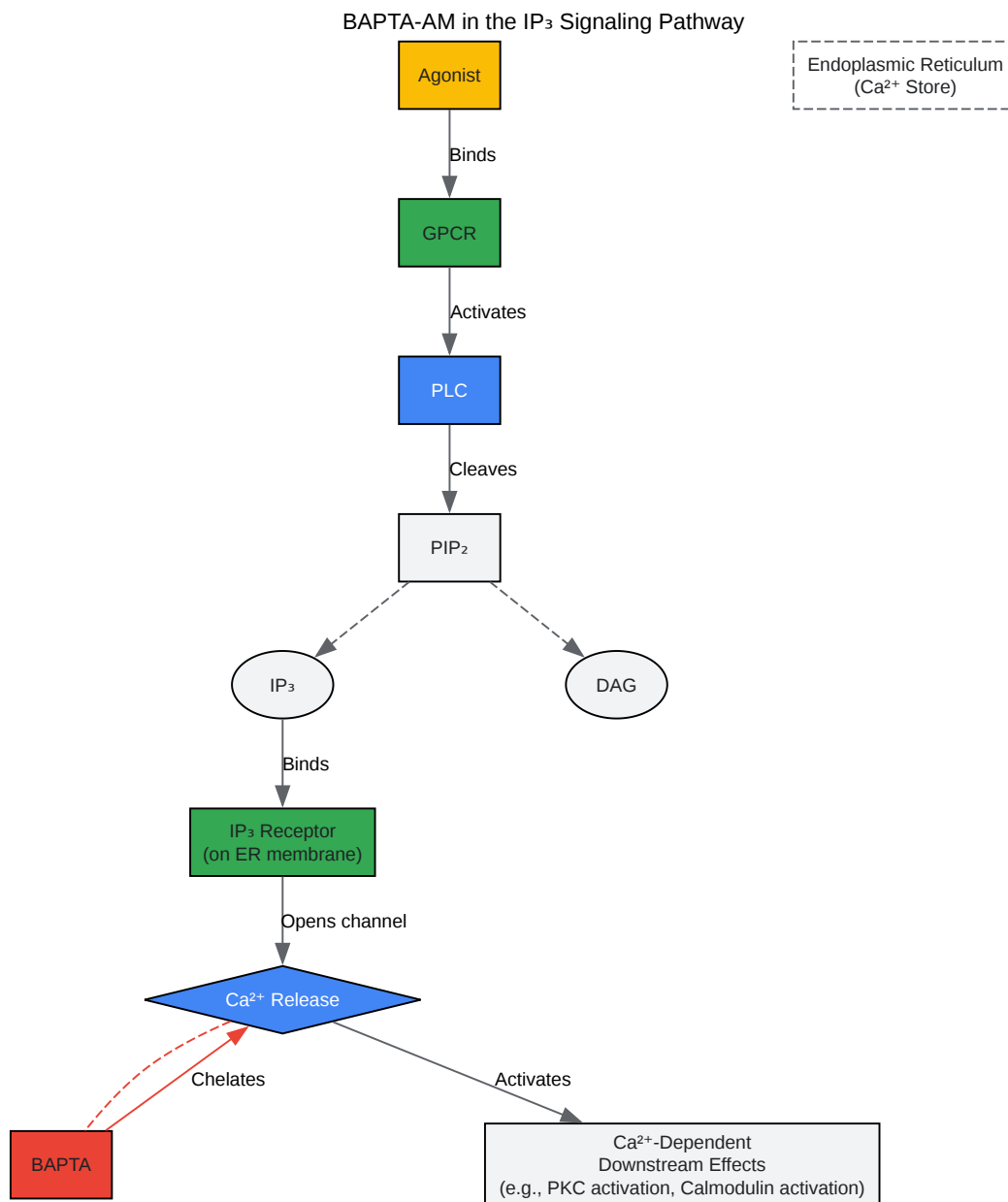


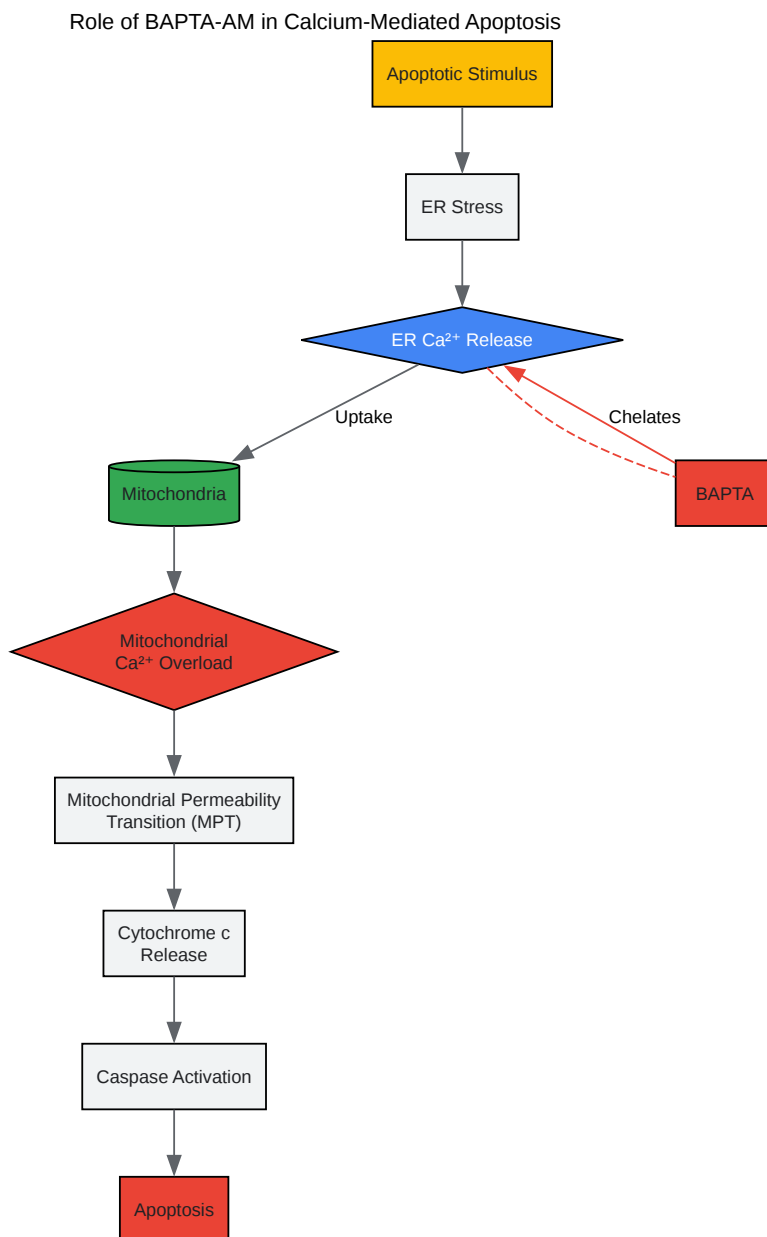
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Caption: Mechanism of BAPTA-AM cell loading and calcium chelation.

Experimental Workflow for BAPTA-AM Application







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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. interchim.fr [interchim.fr]
- 5. benchchem.com [benchchem.com]
- 6. BAPTA AM, 126150-97-8 | BroadPharm [broadpharm.com]
- 7. caymanchem.com [caymanchem.com]
- 8. lumiprobe.com [lumiprobe.com]
- 9. ionbiosciences.com [ionbiosciences.com]
- 10. apexbt.com [apexbt.com]
- 11. benchchem.com [benchchem.com]
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